

AM-8123 solubility and stability in different solvents

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Compound of Interest

Compound Name: AM-8123

Cat. No.: B15570654

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AM-8123 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **AM-8123**. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure accurate and reproducible results in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **AM-8123**?

A1: The recommended solvent for creating stock solutions of **AM-8123** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO). **AM-8123** has a reported solubility of up to 100 mg/mL in DMSO. For best results, it is crucial to use a fresh, unopened bottle of DMSO, as it is hygroscopic and absorbed water can significantly impact solubility.

Q2: My **AM-8123** is not dissolving completely in DMSO. What should I do?

A2: If you are experiencing difficulty dissolving **AM-8123** in DMSO, please follow the troubleshooting steps outlined in the guide below. This may involve gentle warming and

sonication. Ensure you are using anhydrous DMSO as mentioned.

Q3: What are the recommended storage conditions for solid **AM-8123** and its stock solutions?

A3: Proper storage is critical to maintain the integrity of **AM-8123**. Please refer to the storage conditions table below for detailed recommendations for both the solid compound and solutions in solvent. A key recommendation is to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.^[1]

Q4: Is there solubility data for **AM-8123** in other solvents like ethanol or aqueous buffers?

A4: Currently, detailed quantitative solubility data for **AM-8123** in solvents other than DMSO is not readily available in the public domain. If your experimental design requires a solvent other than DMSO, it is recommended to experimentally determine its solubility. A general protocol for this is provided in the "Experimental Protocols" section.

Q5: How stable is **AM-8123** in solution?

A5: For short-term storage, solutions of **AM-8123** in DMSO can be stored at -20°C for up to one month. For long-term storage, it is recommended to store aliquots at -80°C for up to six months.^[1] If stability in your specific experimental buffer or over a longer duration is critical, we recommend performing a stability study. A general protocol for assessing compound stability is provided below.

Data Presentation

Table 1: Solubility of AM-8123

Solvent	Reported Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100	176.16	Requires sonication. Use of fresh, anhydrous DMSO is highly recommended.

Molecular Weight of **AM-8123**: 567.66 g/mol

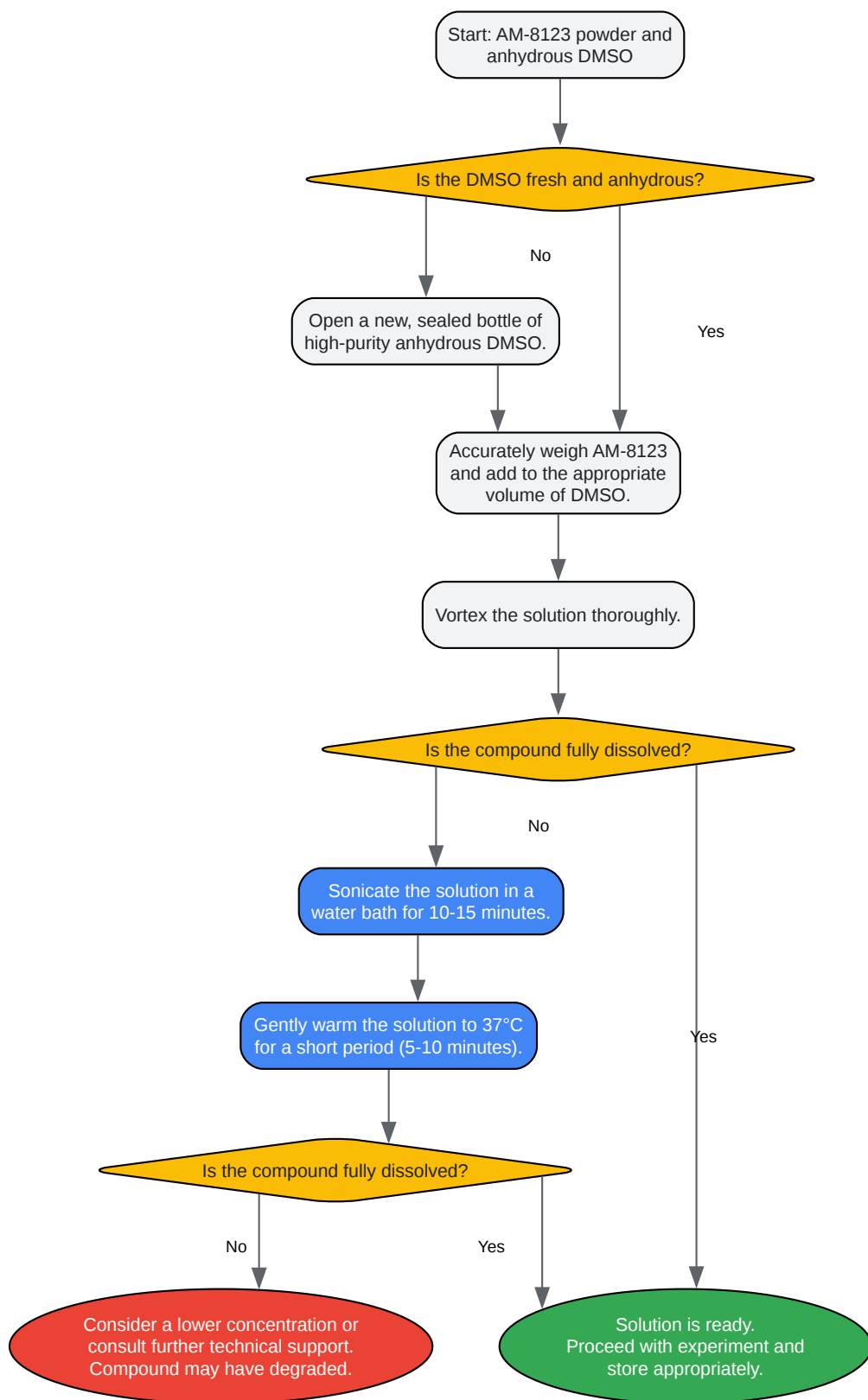
Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	3 years	Store in a dry, dark place.
In Solvent	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. [1]
In Solvent	-80°C	6 months	Recommended for long-term storage of stock solutions. [1]

Troubleshooting Guides

Issue: Difficulty Dissolving **AM-8123** in DMSO

If you are encountering issues with dissolving **AM-8123**, follow this workflow:



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Troubleshooting workflow for dissolving **AM-8123** in DMSO.

Issue: Compound Precipitates Out of Solution

- During storage: This may indicate that the storage temperature is not low enough or that the solution has been subjected to repeated freeze-thaw cycles. Always store at -80°C for long-term storage and use single-use aliquots.
- After dilution in aqueous buffer: **AM-8123** is poorly soluble in aqueous solutions. When diluting a DMSO stock solution into an aqueous buffer for your experiment, ensure the final concentration of DMSO is low (typically <0.5%) and that the final concentration of **AM-8123** does not exceed its solubility limit in the final buffer. It is advisable to add the DMSO stock to the aqueous buffer while vortexing to ensure rapid mixing.

Experimental Protocols

Protocol 1: General Procedure for Determining Solubility

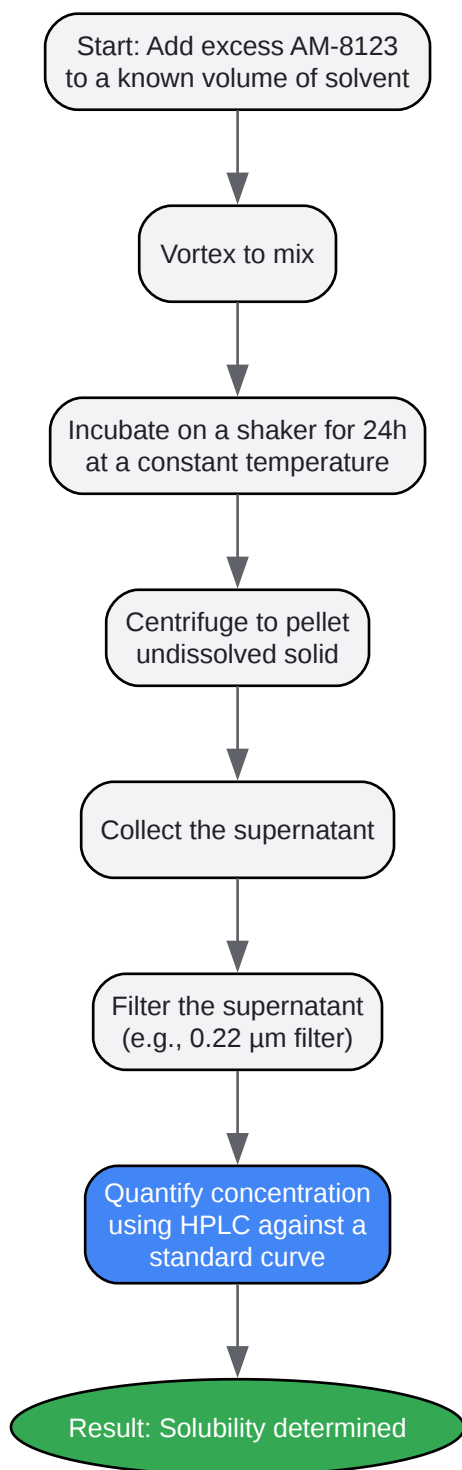
This protocol describes a general method to determine the solubility of **AM-8123** in a solvent of choice.

Materials:

- **AM-8123** powder
- Solvent of interest (e.g., ethanol, PBS)
- Microcentrifuge tubes
- Vortex mixer
- Shaker or rotator at a constant temperature
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system

Procedure:

- Add an excess amount of **AM-8123** powder to a known volume of the solvent in a microcentrifuge tube. This ensures that a saturated solution is formed.
- Tightly cap the tube and vortex thoroughly.
- Place the tube on a shaker/rotator at a constant temperature (e.g., 25°C) for 24 hours to allow the solution to reach equilibrium.
- After incubation, centrifuge the tube at high speed (e.g., 10,000 x g) for 10 minutes to pellet the undissolved solid.
- Carefully collect the supernatant without disturbing the pellet.
- Filter the supernatant through a syringe filter to remove any remaining micro-particles.
- Quantify the concentration of **AM-8123** in the filtrate using a validated HPLC method with a standard curve.
- The determined concentration represents the solubility of **AM-8123** in that solvent at the specified temperature.



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Experimental workflow for determining compound solubility.

Protocol 2: General Procedure for Assessing Solution Stability

This protocol provides a general method to assess the stability of **AM-8123** in a specific solvent over time.

Materials:

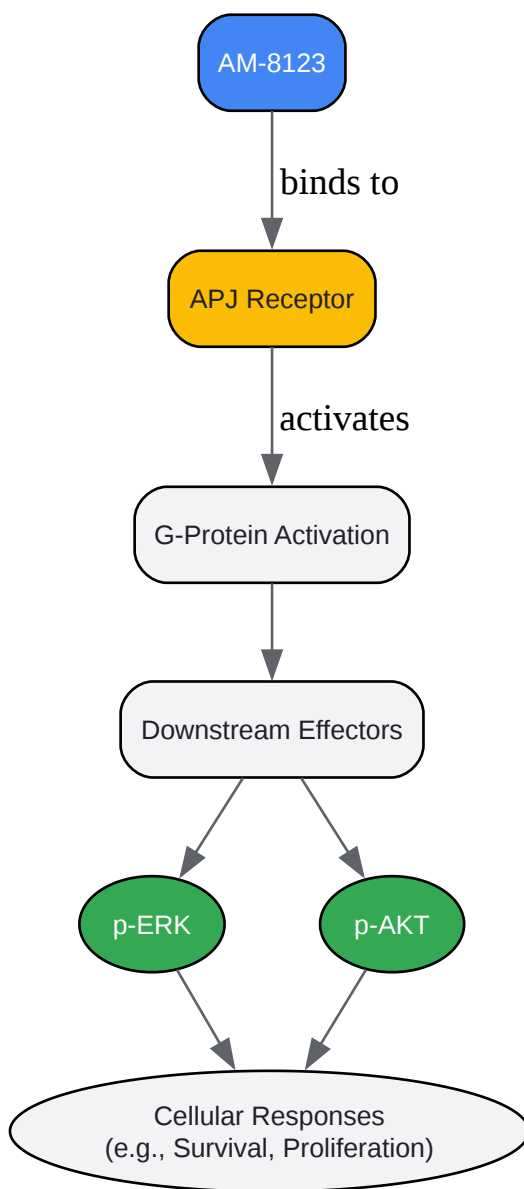
- A freshly prepared solution of **AM-8123** at a known concentration.
- Multiple storage vials (e.g., HPLC vials).
- Storage chambers at desired temperatures (e.g., 4°C, room temperature).
- HPLC system.

Procedure:

- Prepare a solution of **AM-8123** in the solvent of interest at a known concentration.
- Immediately analyze an aliquot of this solution (Time 0) using a validated HPLC method to determine the initial concentration and purity. The peak area of **AM-8123** at Time 0 will serve as the 100% reference.
- Aliquot the remaining solution into multiple vials and store them under the desired temperature conditions.
- At specified time points (e.g., 1, 3, 7, 14 days), retrieve a vial from each storage condition.
- Allow the vial to come to room temperature before analysis.
- Analyze the sample by HPLC and compare the peak area of **AM-8123** to the Time 0 sample. Look for any new peaks that may indicate degradation products.
- Calculate the percentage of **AM-8123** remaining at each time point. Stability is often defined as having $\geq 95\%$ of the initial compound remaining.

Signaling Pathway

AM-8123 is an agonist of the Apelin Receptor (APJ), a G-protein coupled receptor. Upon binding, it activates downstream signaling pathways, including the phosphorylation of ERK and AKT, which are involved in various cellular processes.[2][3][4]



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